

4-Fluoro-N,N-dimethylaniline synthesis and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Fluoro-N,N-dimethylaniline

Cat. No.: B181188

[Get Quote](#)

An In-depth Technical Guide to **4-Fluoro-N,N-dimethylaniline**: Synthesis, Properties, and Applications

Introduction

4-Fluoro-N,N-dimethylaniline is a versatile fluorinated aromatic amine that serves as a crucial building block in various chemical syntheses.^{[1][2][3]} Characterized by a dimethylamino group and a fluorine atom at the para position of the aniline ring, this compound exhibits enhanced reactivity and stability, making it a valuable intermediate in the production of pharmaceuticals, dyes, agrochemicals, and specialty polymers.^{[1][2][3]} Its unique electronic properties are instrumental in developing innovative products with improved performance characteristics.^[1] This guide provides a comprehensive overview of its synthesis, properties, and key applications for professionals in research and drug development.

Chemical and Physical Properties

The physical and chemical properties of **4-Fluoro-N,N-dimethylaniline** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ FN	[2][3][4]
Molecular Weight	139.17 g/mol	[2][3][5]
CAS Number	403-46-3	[2][3]
Appearance	White or colorless to light orange/yellow powder, lump, or clear liquid	[2][3]
Melting Point	35 - 39 °C	[2][3]
Boiling Point	200 °C	[2][3]
Density	1.057 g/cm ³	[6]
Purity	≥ 98% (GC)	[2][3]
Topological Polar Surface Area	3.2 Å ²	[5]
XLogP3	2.6	[5]
InChI Key	YJEHCGOJNJUOII-UHFFFAOYSA-N	[4][5][7]
SMILES	CN(C)C1=CC=C(C=C1)F	[5]

Spectroscopic data including ¹H NMR, ¹³C NMR, ¹⁵N NMR, IR, and Mass Spectrometry for **4-Fluoro-N,N-dimethylaniline** are available and can be accessed through various chemical databases.[4][7][8][9]

Synthesis of 4-Fluoro-N,N-dimethylaniline

The synthesis of **4-Fluoro-N,N-dimethylaniline** is typically achieved through the N,N-dimethylation of 4-fluoroaniline. A common and effective method is reductive amination, which involves the reaction of the primary amine with an aldehyde (formaldehyde) to form an imine intermediate, which is then reduced in situ to the desired N,N-dimethylated product.

Experimental Protocol: Reductive Amination of 4-Fluoroaniline

This protocol is adapted from established procedures for the N,N-dimethylation of aromatic amines.^{[10][11]}

Materials:

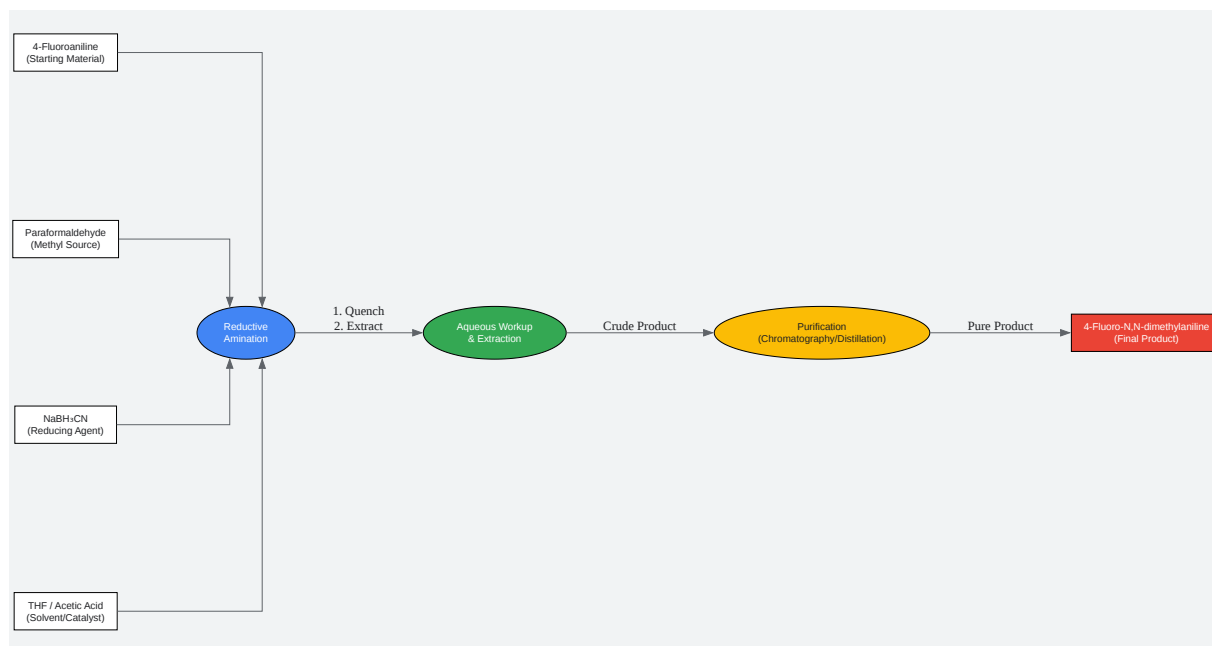
- 4-Fluoroaniline
- Paraformaldehyde
- Sodium cyanoborohydride (NaBH_3CN) or Sodium borohydride (NaBH_4)
- Glacial Acetic Acid
- Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Diethyl ether
- Anhydrous sodium sulfate (Na_2SO_4)
- Water
- Saturated aqueous sodium chloride (brine)

Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stir bar, dissolve 4-fluoroaniline (1.0 equiv) and paraformaldehyde (5.0 equiv) in tetrahydrofuran (THF).
- **Addition of Reducing Agent:** Carefully add sodium cyanoborohydride (5.0 equiv) to the mixture.
- **Acidification:** Cool the flask in an ice bath. Slowly add glacial acetic acid (5.0 equiv) dropwise to the stirred mixture.

- **Reaction:** Remove the ice bath and heat the reaction mixture to 50 °C. Allow the reaction to stir at this temperature for 18-24 hours, monitoring the progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** After the reaction is complete, cool the mixture to room temperature. Carefully quench the excess reagents by the slow addition of a saturated aqueous sodium bicarbonate solution until gas evolution ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and dilute with diethyl ether. Separate the organic and aqueous layers. Extract the aqueous layer multiple times with diethyl ether. [\[10\]](#)
- **Washing:** Combine all the organic layers and wash sequentially with water and then with saturated aqueous sodium chloride (brine). [\[10\]](#)
- **Drying and Concentration:** Dry the combined organic layer over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **4-Fluoro-N,N-dimethylaniline** by flash column chromatography on silica gel or by vacuum distillation to yield the pure product.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Reductive amination workflow for the synthesis of **4-Fluoro-N,N-dimethylaniline**.

Applications in Research and Drug Development

4-Fluoro-N,N-dimethylaniline is a key ingredient for professionals seeking to advance their research and product development.^[1] Its applications are diverse and impactful:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, including analgesics and anti-inflammatory drugs.^[1] The presence of the fluorine atom can significantly enhance the metabolic stability and bioavailability of drug candidates.^[12] It is also used in the development of kinase inhibitors, which are prominent in targeted cancer therapies.
- **Dye and Pigment Manufacturing:** The compound is an intermediate in the production of dyes and pigments, contributing to enhanced colorfastness and vibrancy.^[1]
- **Agrochemical Production:** It is utilized in the synthesis of herbicides and insecticides, which are vital for crop protection and yield improvement.^{[2][3]}

- Polymer Chemistry: **4-Fluoro-N,N-dimethylaniline** is used in formulating specialty polymers, imparting enhanced thermal stability and chemical resistance to materials used in the automotive and aerospace industries.[2]
- Organic Synthesis: As a versatile building block, it enables the creation of complex molecular structures for functional materials and other specialty chemicals.[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chemimpex.com [chemimpex.com]
- 4. spectrabase.com [spectrabase.com]
- 5. N,N-Dimethyl-4-fluoroaniline | C₈H₁₀FN | CID 136249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. bocsci.com [bocsci.com]
- 7. 4-FLUORO-N,N-DIMETHYLANILINE(403-46-3) 1H NMR spectrum [chemicalbook.com]
- 8. spectrabase.com [spectrabase.com]
- 9. spectrabase.com [spectrabase.com]
- 10. researchgate.net [researchgate.net]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Fluoro-N,N-dimethylaniline synthesis and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181188#4-fluoro-n-n-dimethylaniline-synthesis-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com